

An In-depth Technical Guide to Bromomethyl Methyl Ether

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bromomethyl methyl ether*

Cat. No.: *B1266047*

[Get Quote](#)

For researchers, scientists, and drug development professionals, **bromomethyl methyl ether** (BMME) is a valuable reagent in organic synthesis. This guide provides a comprehensive overview of its chemical properties, synthesis, and applications, with a focus on its role in pharmaceutical development.

Core Chemical and Physical Properties

Bromomethyl methyl ether is a colorless to light yellow liquid.^[1] It is a reactive compound used as an intermediate in various chemical syntheses.^[2]

Property	Value	Source(s)
Molecular Formula	C ₂ H ₅ BrO	[3][4][5]
Molecular Weight	124.96 g/mol	[4][5][6][7]
CAS Number	13057-17-5	[3][4]
Density	1.531 g/mL at 25 °C	[1]
Boiling Point	87 °C	[1]
Flash Point	27 °C (80.6 °F) - closed cup	
Refractive Index	n _{20/D} 1.456	[1]
Solubility	Sparingly soluble in water.	[1]
Storage Temperature	2-8°C	[1]

Experimental Protocols

A common method for the preparation of **bromomethyl methyl ether** involves the reaction of dimethoxymethane with acetyl bromide, often catalyzed by zinc bromide.[8]

Materials:

- Dimethoxymethane (DMM)
- Acetyl bromide (AcBr)
- Zinc bromide (ZnBr₂), freshly dried
- Ice bath
- Distillation apparatus

Procedure:

- Dissolve freshly dried ZnBr₂ in 1.2 equivalents of dimethoxymethane.
- Cool the mixture to 0°C using an ice bath.

- Slowly add 1 equivalent of acetyl bromide to the mixture.[8]
- After the addition is complete, warm the reaction mixture to room temperature and stir for 1.5 hours.[8]
- Perform a first distillation, collecting the fraction that boils between 80°C and 86°C. This fraction contains a mixture of **bromomethyl methyl ether** and methyl acetate.[8]
- A second, fractional distillation is performed on the collected mixture to yield pure **bromomethyl methyl ether**, which has a boiling point of 87°C.[8]

Bromomethyl methyl ether is frequently used to protect hydroxyl groups as methoxymethyl (MOM) ethers.[1][9] This is particularly useful in multi-step syntheses where the hydroxyl group might interfere with subsequent reactions.

Materials:

- Alcohol substrate
- **Bromomethyl methyl ether** (MOMBr)
- A non-nucleophilic base (e.g., Diisopropylethylamine, DIPEA)
- Anhydrous aprotic solvent (e.g., Toluene)
- Ammonium chloride (NH₄Cl) solution (saturated)
- Ethyl acetate

Procedure:

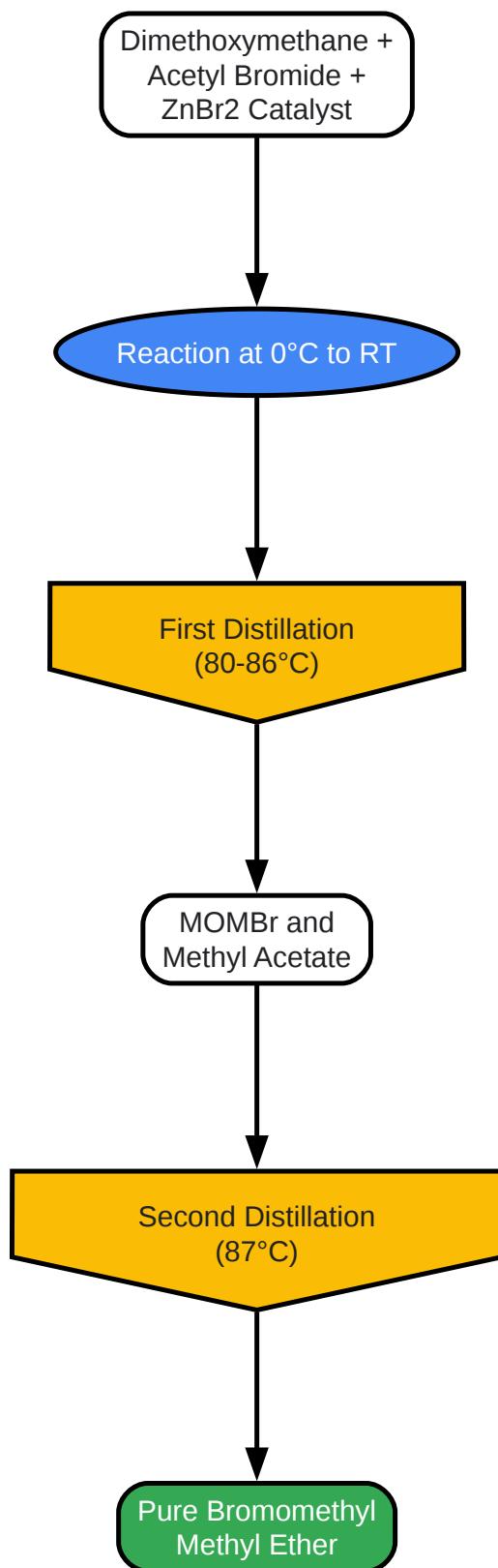
- Dissolve the alcohol substrate in the anhydrous aprotic solvent.
- Add the non-nucleophilic base to the solution.
- Add **bromomethyl methyl ether** to the reaction mixture. The reaction is often exothermic and may require cooling to maintain the desired temperature.[10]

- Stir the reaction at room temperature until the starting material is consumed, which can be monitored by techniques such as HPLC or TLC.[10]
- Upon completion, the reaction is quenched by the addition of a saturated aqueous solution of ammonium chloride to decompose any remaining **bromomethyl methyl ether**.[10]
- The product is then extracted with an organic solvent like ethyl acetate, and the organic layer is washed and dried.
- The solvent is removed under reduced pressure to yield the MOM-protected alcohol.

Reaction Mechanisms and Workflows

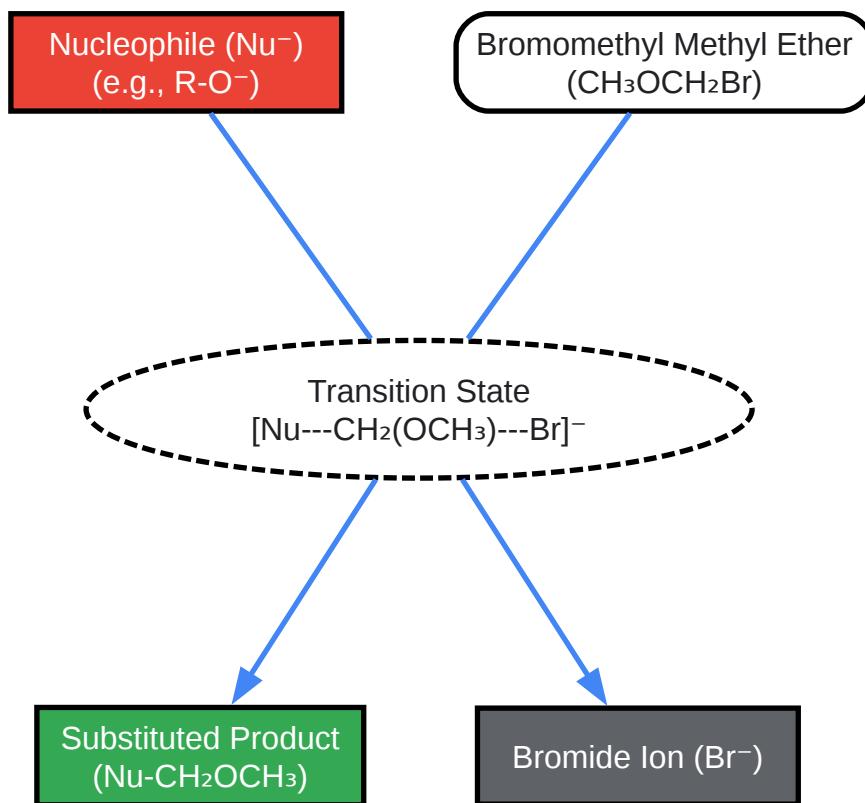
The utility of **bromomethyl methyl ether** in organic synthesis stems from its reactivity as an electrophile in nucleophilic substitution reactions.

The synthesis of **bromomethyl methyl ether** from dimethoxymethane and acetyl bromide is a straightforward process that can be visualized as a two-stage distillation purification.

[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **bromomethyl methyl ether**.

Bromomethyl methyl ether readily undergoes S_N2 reactions with nucleophiles due to its primary alkyl halide structure.^[2] This mechanism is key to its function as a protecting group for alcohols.



[Click to download full resolution via product page](#)

Caption: S_N2 reaction mechanism of **bromomethyl methyl ether**.

Applications in Drug Development

Bromomethyl methyl ether is a significant intermediate in the synthesis of pharmaceuticals.^[2] Its ability to introduce the methoxymethyl (MOM) protecting group is crucial in the synthesis of complex, biologically active molecules.^[8]

Notable applications include:

- Synthesis of Immunosuppressants: It has been used in the enantiocontrolled synthesis of intermediates for the macrocyclic immunosuppressant FK-506.^[9]

- Antibiotic Development: It is used in the synthesis of 1-methoxymethyl-4-tritylthio-2-azetidinone, a key intermediate for certain β -lactam antibiotics.[9]
- Glycosidase Inhibitors: The compound acts as a reagent in the synthesis and evaluation of hydroxymethyl-aminocyclitols as potential glycosidase inhibitors.[5]
- Cancer Therapy: It is utilized in the preparation of pyridine derivatives designed to minimize CYP2C9 inhibition for cancer therapy.[5]
- Sickle Cell Disease Treatment: It was a reagent in the discovery of GBT440, an orally bioavailable R-state stabilizer of sickle cell hemoglobin.[5]

The reactivity of **bromomethyl methyl ether** allows it to be used to generate new drug molecules or modify existing ones, playing a vital role in the clinical screening of new active pharmaceutical ingredients.[8]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [lookchem.com](#) [lookchem.com]
- 2. [Buy Bromomethyl methyl ether | 13057-17-5](#) [smolecule.com]
- 3. [Bromomethyl methyl ether](#) [webbook.nist.gov]
- 4. [Bromomethyl methyl ether | C2H5BrO | CID 83093 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- 5. [bocsci.com](#) [bocsci.com]
- 6. [Bromomethyl methyl ether synthesis - chemicalbook](#) [chemicalbook.com]
- 7. [Bromomethyl methyl ether - CAS:13057-17-5 - Sunway Pharm Ltd](#) [3wpharm.com]
- 8. [Page loading... wap.guidechem.com](#)
- 9. [Bromomethyl methyl ether | 13057-17-5](#) [chemicalbook.com]

- 10. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to Bromomethyl Methyl Ether]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266047#bromomethyl-methyl-ether-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com